

# Propyl Paraben-13C6 CAS number and molecular weight

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## Compound of Interest

Compound Name: Propyl Paraben-13C6

Cat. No.: B13842188

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## An In-depth Technical Guide to **Propyl Paraben-13C6**: Core Properties

For researchers, scientists, and drug development professionals, understanding the fundamental properties of isotopically labeled compounds is critical for experimental design and data interpretation. This guide provides the core technical data for **Propyl Paraben-13C6**, a stable isotope-labeled version of Propyl Paraben.

## Physicochemical Data

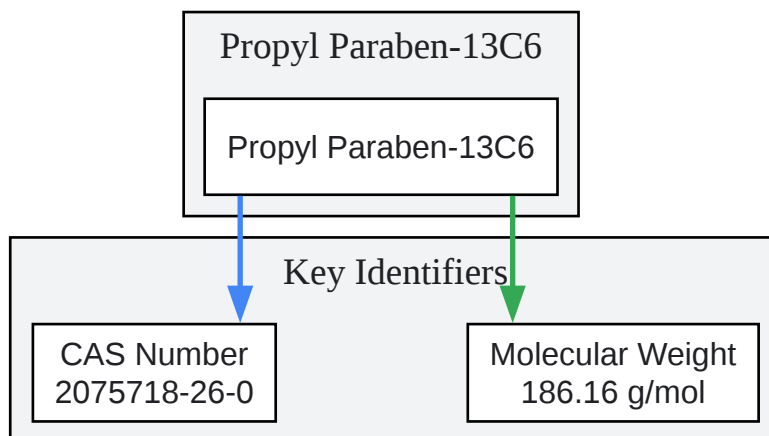
The essential identifiers for **Propyl Paraben-13C6** are its CAS (Chemical Abstracts Service) number and its molecular weight. These values are fundamental for substance identification, procurement, and regulatory compliance.

Property	Value
CAS Number	2075718-26-0[1][2][3][4]
Molecular Weight	186.16 g/mol [1][2][3][4]

## Structural and Isotopic Information

**Propyl Paraben-13C6** is a variant of Propyl Paraben where six carbon atoms in the benzene ring have been replaced with the Carbon-13 (<sup>13</sup>C) isotope. This labeling is crucial for studies

involving mass spectrometry, as it provides a distinct mass shift from the unlabeled endogenous compound.



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Caption: Relationship between **Propyl Paraben-13C6** and its key identifiers.

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## References

- 1. Propyl Paraben-13C6 | CymitQuimica [cymitquimica.com]
- 2. Propyl Paraben-13C6 | CAS 94-13-3 | LGC Standards [lgcstandards.com]
- 3. Propyl Paraben-13C6 | CAS 94-13-3 | LGC Standards [lgcstandards.com]
- 4. medchemexpress.com [medchemexpress.com]
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